

Determining the Optimal Concentration of AKR1C1-IN-1 for In Vitro Assays

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Compound of Interest		
Compound Name:	AKR1C1-IN-1	
Cat. No.:	B1680113	Get Quote

Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

AKR1C1 (Aldo-Keto Reductase Family 1 Member C1), also known as 20α-hydroxysteroid dehydrogenase, is a critical enzyme in steroid hormone metabolism.[1][2][3] It primarily catalyzes the conversion of progesterone to its inactive form, 20α-hydroxyprogesterone.[1][2] Dysregulation of AKR1C1 has been implicated in various pathologies, including cancer, where it can contribute to chemoresistance and alter the balance of active steroid hormones.[1][4][5] **AKR1C1-IN-1** is a potent and selective inhibitor of AKR1C1, making it a valuable tool for studying the enzyme's function and a potential therapeutic agent.[6][7][8] This document provides detailed protocols for determining the optimal concentration of **AKR1C1-IN-1** for use in various in vitro assays.

Mechanism of Action and Signaling Pathways

AKR1C1 is an NADPH-dependent reductase that plays a role in cellular detoxification and hormone metabolism.[1][5] Its expression can be regulated by the NRF2/KEAP1 pathway in response to oxidative stress.[1][4] Furthermore, AKR1C1 has been shown to interact with STAT3, influencing its activation and subsequent downstream signaling related to cell proliferation and metastasis.[9][10]



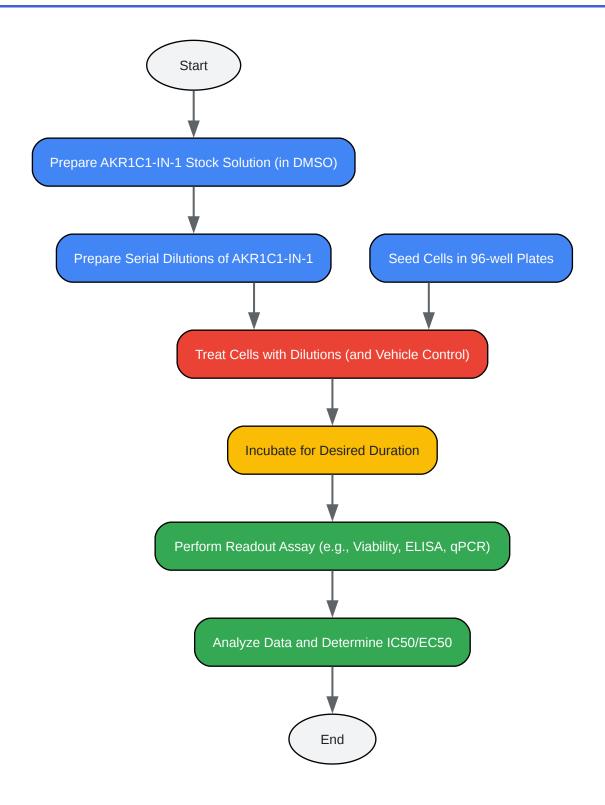


Below is a diagram illustrating the signaling pathways involving AKR1C1.









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